

# Triclosan-methyl-d3 CAS number and molecular weight

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### An In-Depth Technical Guide to Triclosanmethyl-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Triclosan-methyl-d3**, a deuterated analog of the transformation product of the widely used antimicrobial agent, Triclosan. Primarily utilized as an internal standard, **Triclosan-methyl-d3** is an indispensable tool for the accurate quantification of Triclosan and its metabolite, Methyl-Triclosan, in various biological and environmental matrices.

### **Core Physicochemical and Analytical Data**

A summary of the key quantitative data for **Triclosan-methyl-d3** is presented below, facilitating easy reference and comparison.



Property	Value	Source(s)
CAS Number	1020720-00-6	[1][2]
Molecular Formula	C13H6D3Cl3O2	[1][2]
Molecular Weight	306.59 g/mol	[1][3]
Appearance	Clear Colourless Oil	[1]
Synonyms	Methyl-d3 Ether Triclosan, 2,4-dichloro-1-[4-chloro-2-(trideuteriomethoxy)phenoxy]b enzene	[1][4]

## Application in Quantitative Analysis: Experimental Protocols

**Triclosan-methyl-d3** is predominantly employed as an internal standard in chromatographic methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), to ensure the precision and accuracy of the quantification of Triclosan and Methyl-Triclosan.[5] The deuterated methyl group provides a distinct mass difference, allowing for its differentiation from the non-labeled analytes while sharing similar chemical and physical properties.

### General Experimental Workflow for Quantification using Triclosan-methyl-d3

A typical analytical workflow involves sample preparation, chromatographic separation, and mass spectrometric detection.





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General workflow for quantitative analysis.

#### **Detailed Methodologies:**

- 1. Sample Preparation:
- Extraction: Depending on the matrix (e.g., wastewater, sludge, plasma), extraction is
  performed using techniques like liquid-liquid extraction (LLE) or solid-phase extraction
  (SPE).[6] For solid samples, accelerated solvent extraction (ASE) may be employed.[6]
- Internal Standard Spiking: A known concentration of Triclosan-methyl-d3 is added to the sample prior to extraction. This accounts for any loss of analyte during sample processing.
- Derivatization (for GC-MS): For GC-MS analysis, the hydroxyl group of Triclosan is often derivatized to improve its volatility and chromatographic behavior. A common derivatizing agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).[7]
- 2. Chromatographic Separation:
- Gas Chromatography (GC): A capillary column, such as a DB-17MS, is typically used for separation.[7] The oven temperature is programmed to achieve optimal separation of Triclosan, Methyl-Triclosan, and the internal standard.
- Liquid Chromatography (LC): Reversed-phase chromatography with a C18 column is commonly used. The mobile phase usually consists of a mixture of an aqueous solvent (e.g.,



water with a buffer like ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).[8]

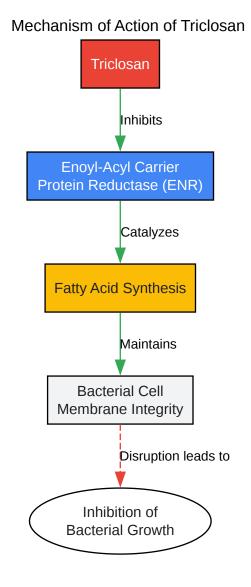
- 3. Mass Spectrometric Detection:
- Mass Spectrometry (MS and MS/MS): The mass spectrometer is operated in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.[6][7] Specific precursor and product ions are monitored for each analyte and the internal standard.

## Signaling Pathways of the Parent Compound: Triclosan

While **Triclosan-methyl-d3** is primarily an analytical tool, understanding the biological effects of its parent compound, Triclosan, is crucial for researchers in related fields. It is important to note that the following information pertains to Triclosan and not necessarily its deuterated methyl ether.

The primary antimicrobial mechanism of Triclosan at lower, bacteriostatic concentrations is the inhibition of bacterial fatty acid synthesis.[9][10][11] This is achieved by targeting the enoyl-acyl carrier protein reductase (ENR) enzyme.[9][10][11]





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Triclosan's inhibition of bacterial fatty acid synthesis.

At higher concentrations, Triclosan can act as a biocide with multiple targets in the cytoplasm and cell membrane.[9][10] In mammalian cells, Triclosan has been shown to affect various signaling pathways, including those involved in immune responses and mitochondrial function. [12][13][14] For instance, it has been reported to suppress mast cell signaling by inhibiting phospholipase D.[14] It has also been shown to modulate immune responses through the S100A8/A9-TLR4 pathway.[12]

### Synthesis of Triclosan-methyl-d3



While detailed protocols for the synthesis of the deuterated form are not readily available in public literature, a general approach for the synthesis of Triclosan-methyl ether involves the methylation of Triclosan. A plausible route for the synthesis of **Triclosan-methyl-d3** would involve using a deuterated methylating agent, such as deuterated methyl iodide (CD<sub>3</sub>I) or deuterated dimethyl sulfate ((CD<sub>3</sub>)<sub>2</sub>SO<sub>4</sub>), in a Williamson ether synthesis with Triclosan.

#### **Storage and Stability**

**Triclosan-methyl-d3** is typically stored in a refrigerator at 2-8°C.[15] Information regarding its long-term stability suggests that in powder form, it is stable for years when stored at -20°C.[16] In solvent, it is recommended to be stored at -80°C for several months.[16] It is important to consult the supplier's safety data sheet for specific storage and handling instructions.

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